

An In-Depth Technical Guide to 4-Chlorobenzenesulfonylurea (CAS 22663-37-2)

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Compound of Interest

Compound Name: 4-Chlorobenzenesulfonylurea

CAS No.: 22663-37-2

Cat. No.: B1214285

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, biological activity, and potential applications of **4-Chlorobenzenesulfonylurea**. It is designed to be a valuable resource for professionals in the fields of medicinal chemistry, pharmacology, and drug development, offering both foundational knowledge and practical insights.

Core Chemical Identity and Physicochemical Properties

4-Chlorobenzenesulfonylurea, with the CAS registry number 22663-37-2, is a sulfonylurea compound. The sulfonylurea functional group is a cornerstone in various therapeutic agents, most notably in the management of type 2 diabetes mellitus.

Table 1: Chemical Identifiers and Properties of **4-Chlorobenzenesulfonylurea**

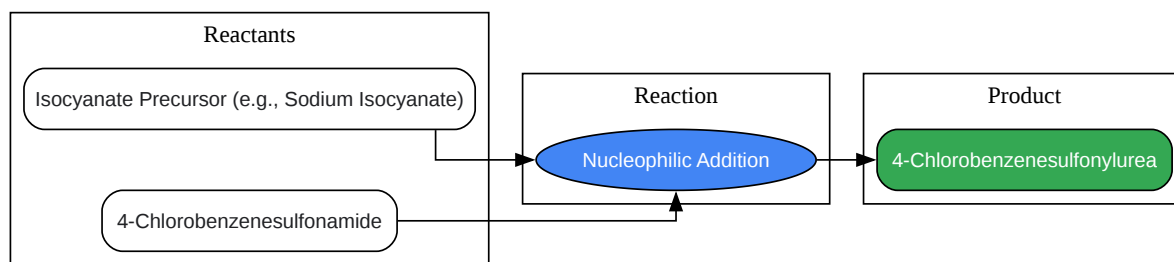
Property	Value	Source(s)
CAS Number	22663-37-2	[1][2]
IUPAC Name	(4-chlorobenzenesulfonyl)urea	[1][2]
Synonyms	4-Chlorophenylsulfonylurea, N-(4-Chlorophenylsulfonyl)urea, p-Chlorobenzenesulfonylurea	[3]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₃ S	[1][4]
Molecular Weight	234.66 g/mol	[3][4]
SMILES	NC(=O)NS(=O)(=O)C1=CC=C(C(Cl)C=C1)C=C1	[1]
InChI Key	AZEPYUPSYWCRBG-UHFFFAOYSA-N	[1][5]
Appearance	White to almost white powder or crystal	[3]
Melting Point	167.0 to 171.0 °C	[3][6]
Density (Predicted)	1.535 ± 0.06 g/cm ³	[3][6]
pKa (Predicted)	4.53 ± 0.10	[3]

It is important to note that while predicted values for properties like pKa are useful for initial assessments, experimentally determined values are crucial for applications in drug development, such as formulation and pharmacokinetic modeling.[7][8]

Synthesis of 4-Chlorobenzenesulfonylurea

The synthesis of sulfonylureas can be achieved through several established chemical routes. A common and direct method involves the reaction of a sulfonamide with an isocyanate. For **4-Chlorobenzenesulfonylurea**, this would involve the reaction of 4-chlorobenzenesulfonamide with an isocyanate precursor.

Representative Synthetic Pathway



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Caption: General synthetic scheme for **4-Chlorobenzenesulfonylurea**.

Detailed Experimental Protocol (Adapted from General Sulfonylurea Synthesis)

This protocol is a representative example adapted from established methods for sulfonylurea synthesis.[9] Researchers should optimize conditions based on their specific laboratory setup and available reagents.

Materials:

- 4-Chlorobenzenesulfonyl chloride
- Urea
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

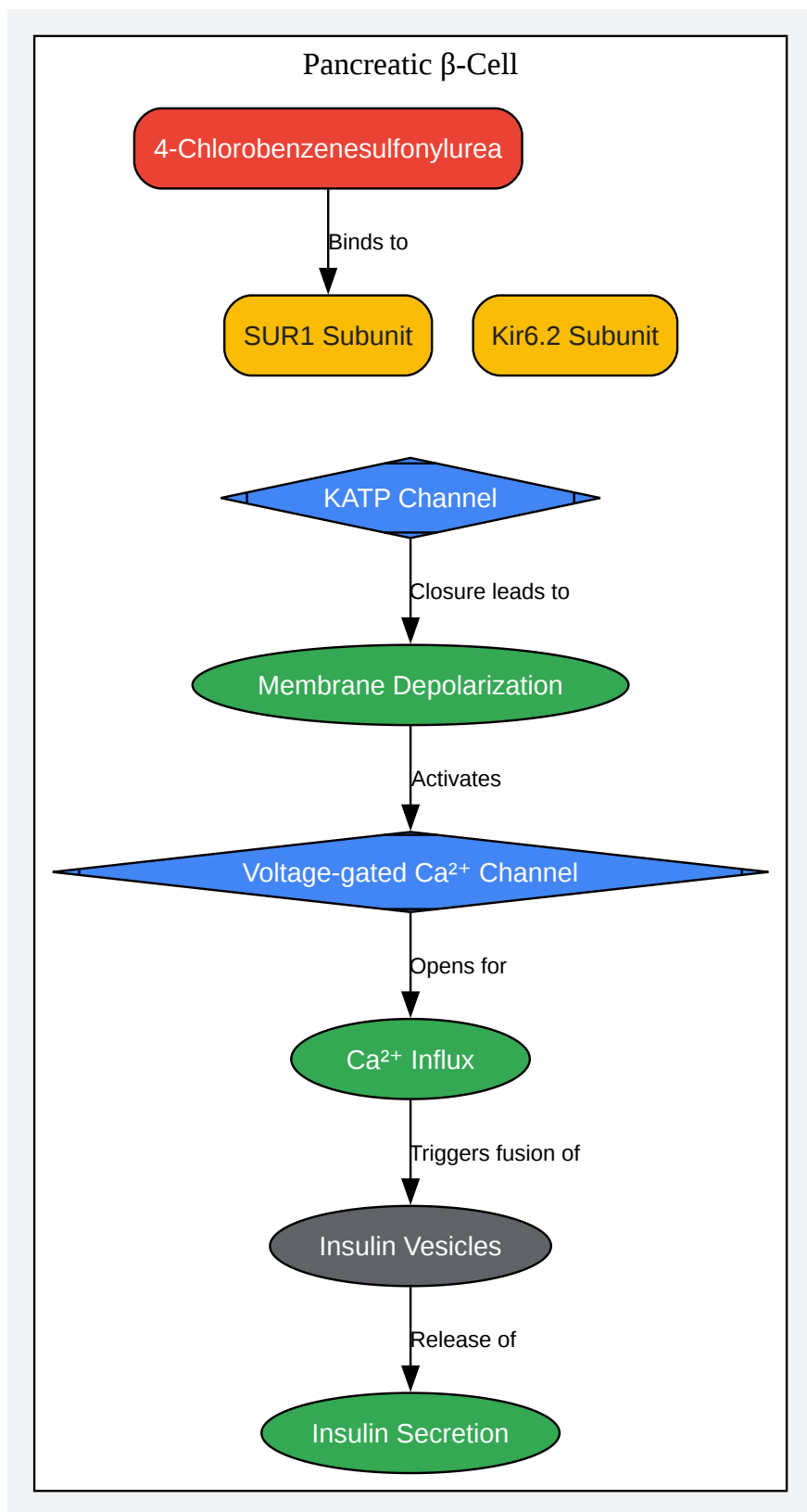
- **Reaction Setup:** In a dry round-bottom flask under a nitrogen atmosphere, dissolve urea (1.0 equivalent) in anhydrous pyridine. Cool the mixture to 0 °C in an ice bath with stirring.
- **Addition of Sulfonyl Chloride:** Dissolve 4-chlorobenzenesulfonyl chloride (1.1 equivalents) in anhydrous DCM and add it to the dropping funnel. Add the sulfonyl chloride solution dropwise to the stirred urea solution over 30-60 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours.
- **Work-up:**
 - Cool the reaction mixture in an ice bath and quench by the slow addition of 1 M HCl to neutralize the pyridine.
 - Transfer the mixture to a separatory funnel and extract with DCM.
 - Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-Chlorobenzenesulfonylurea**.

Mechanism of Action and Biological Activity

The primary and most well-characterized mechanism of action for sulfonylureas is the modulation of ATP-sensitive potassium (KATP) channels in pancreatic β -cells.^{[10][11]}

Signaling Pathway: Sulfonylurea-Induced Insulin Secretion



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Caption: Mechanism of sulfonylurea-induced insulin secretion.

This pathway highlights how **4-Chlorobenzenesulfonylurea**, by binding to the sulfonylurea receptor 1 (SUR1) subunit of the KATP channel, initiates a cascade of events leading to insulin release.^{[11][12]} This is the fundamental mechanism behind the use of sulfonylureas in treating type 2 diabetes.

Broader Biological Activity Profile

Beyond its expected role as a potential modulator of insulin secretion, **4-Chlorobenzenesulfonylurea** has been included in the Tox21 10K compound library, a large-scale screening program to assess the toxicological potential of a diverse range of chemicals.^{[13][14][15]} The publicly available data from these high-throughput screening assays can provide valuable insights into the off-target effects and potential alternative therapeutic applications of this compound. Researchers are encouraged to consult the Tox21 data browser for specific assay results for CAS 22663-37-2.^[16]

Recent research has also explored the potential of other sulfonylurea derivatives as antimicrobial and anticancer agents.^{[1][6][17][18][19]} While specific data for **4-Chlorobenzenesulfonylurea** in these contexts is limited, the general findings suggest that the sulfonylurea scaffold is a promising starting point for the development of novel therapeutics in these areas.

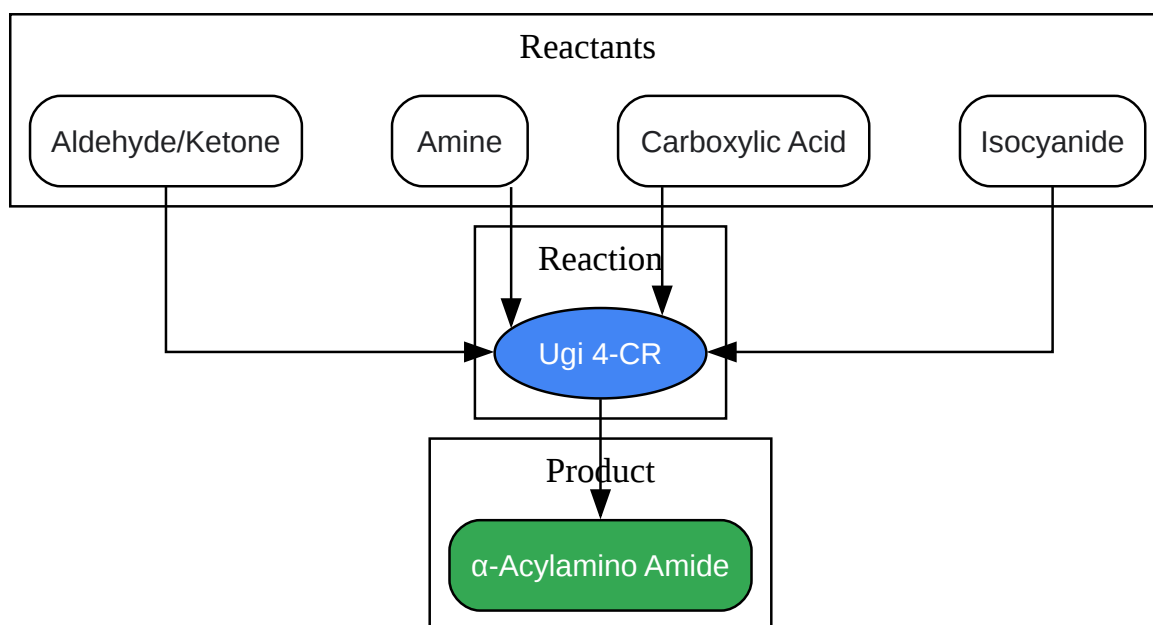
Applications in Drug Discovery and Development

The structural features of **4-Chlorobenzenesulfonylurea** make it a valuable building block in medicinal chemistry, particularly in the context of multicomponent reactions.

Multicomponent Reactions (MCRs)

MCRs, such as the Ugi four-component reaction, are powerful tools in drug discovery for the rapid generation of diverse chemical libraries.^{[2][20]} **4-Chlorobenzenesulfonylurea**, with its reactive functional groups, can potentially serve as a key component in such reactions to synthesize complex molecules with a wide range of biological activities.

Representative Ugi Four-Component Reaction Workflow



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Caption: General workflow of the Ugi four-component reaction.[21]

While a specific protocol for the use of **4-Chlorobenzenesulfonylurea** in an Ugi reaction is not readily available, its structure suggests it could potentially be used as a component to introduce the 4-chlorobenzenesulfonyl moiety into the final product, thereby creating novel compounds for biological screening.

Analytical Methods

The detection and quantification of **4-Chlorobenzenesulfonylurea** in various matrices, such as biological fluids or reaction mixtures, can be achieved using standard analytical techniques. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (LC-MS) is a powerful and commonly used method for the analysis of sulfonylureas and other small molecules.

Safety and Handling

As with all chemicals, **4-Chlorobenzenesulfonylurea** should be handled with appropriate safety precautions in a laboratory setting. It is recommended to consult the Safety Data Sheet

(SDS) for detailed information on handling, storage, and disposal.

Conclusion

4-Chlorobenzenesulfonylurea is a compound with a well-defined chemical structure and belongs to the pharmacologically significant class of sulfonylureas. While its primary expected biological activity is related to the modulation of KATP channels and insulin secretion, its potential as a building block in multicomponent reactions for drug discovery and the emerging interest in the broader biological activities of sulfonylureas make it a compound of interest for further investigation. This guide provides a solid foundation for researchers and drug development professionals to understand and utilize **4-Chlorobenzenesulfonylurea** in their work.

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